

SGC-CBP30 solubility issues DMSO moisture absorption

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Compound Focus: Sgc-cbp30

Cat. No.: S548917

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Frequently Asked Questions

- **What is the solubility of SGC-CBP30?** SGC-CBP30 is highly soluble in DMSO and ethanol but is insoluble in water [1] [2] [3]. The typical solubility in DMSO is reported to be **100 mg/mL (approximately 196 mM)** [1] [2]. One supplier notes that newly opened, dry DMSO is essential to achieve this concentration, as moisture-absorbing DMSO reduces solubility [2].
- **Why is my SGC-CBP30 solution cloudy or are there precipitates?** This is a classic sign of water contamination in your DMSO solvent. DMSO is **hygroscopic** (it absorbs water from the atmosphere) [2]. When dissolved in "wet" DMSO, the compound may not go into solution fully or may fall out of solution, leading to cloudiness or precipitation.
- **How can I prevent moisture absorption in my DMSO stock?**
 - Use a **fresh, sealed bottle** of anhydrous DMSO for preparing stock solutions.
 - Aliquot a small volume from the main bottle for daily use to minimize the number of times the main stock is exposed to air.
 - Tightly seal the DMSO container immediately after use.
 - Consider storing DMSO under an inert atmosphere and using molecular sieves to keep it dry.

Troubleshooting Guide for Solubility Issues

The table below outlines common problems and their solutions.

Problem Observed	Possible Cause	Recommended Solution
Cloudy solution or precipitate in stock	Moisture absorption in DMSO [2]	Use fresh, anhydrous DMSO. Gently warm the tube and sonicate [2] [4].
Compound won't dissolve completely	Solvent not at optimal condition	Warm the tube to 37-60°C and shake in an ultrasonic bath [2] [4].
Precipitation after freezing/thawing	Repeated freeze-thaw cycles	Aliquot stock solution into single-use vials. Avoid more than 1-2 freeze-thaw cycles [5].
Insoluble in aqueous buffers	Inherent property of the compound	SGC-CBP30 is insoluble in water. For cell culture, add small volumes of DMSO stock directly to media with vigorous mixing [2] [3].

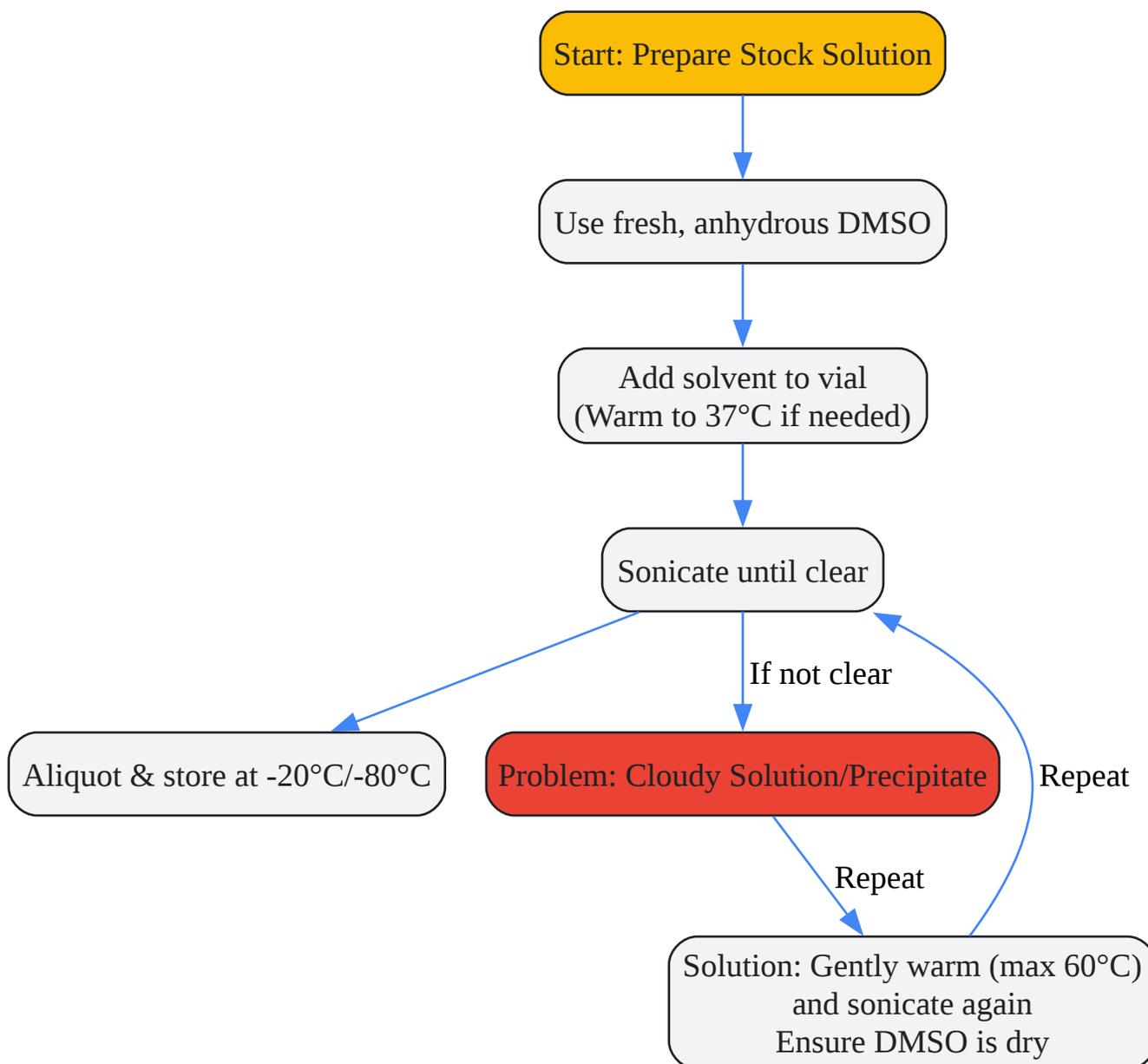
Experimental Protocols for Handling **SGC-CBP30**

Preparing a Stock Solution in DMSO

This protocol is designed to minimize water contamination.

- **Materials:** **SGC-CBP30** powder, fresh anhydrous DMSO, sterile glass vials.
- **Procedure:**
 - Take a new, sealed bottle of DMSO or a freshly opened aliquot. Allow it to reach room temperature to avoid water condensation when opened.
 - Calculate the volume of DMSO needed to achieve your desired concentration (e.g., **100 mg/mL**).
 - Gently vortex the **SGC-CBP30** vial to ensure the powder is at the bottom.
 - Add the calculated volume of DMSO directly to the vial.
 - Cap the vial tightly and warm it in a **37°C water bath or block heater** for 10 minutes.
 - Briefly sonicate the vial in a bath sonicator until the solution is clear.
 - Once fully dissolved, aliquot the stock solution into small, single-use vials.
 - Store aliquots at **-20°C** for up to one year or at **-80°C** for up to two years [5].

The workflow for preparing and troubleshooting the stock solution can be visualized as follows:



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Preparing a Working Solution for Cell Culture

- **Principle:** To introduce the compound to aqueous cell culture media without causing it to precipitate.
- **Procedure:**
 - Thaw an aliquot of your DMSO stock solution at room temperature and vortex briefly.

- Add the required small volume of stock solution directly to your pre-warmed cell culture media. A final DMSO concentration of **0.1% (v/v) or less** is generally well-tolerated by most cell lines.
- **Vortex or pipette mix** the media vigorously immediately after adding the compound to ensure it is uniformly dispersed before adding it to your cells.

Key Technical Specifications

For your reference, here is a summary of the key physical and chemical properties of **SGC-CBP30** gathered from the search results:

Parameter	Specification	Source
Molecular Weight	509.04 g/mol	[1] [2] [5]
Molecular Formula	C ₂₈ H ₃₃ ClN ₄ O ₃	[1] [2]
Solubility in DMSO	100 mg/mL (196.44 mM)	[1] [2]
Solubility in Ethanol	100 mg/mL	[1] [2]
Solubility in Water	Insoluble	[2] [3]

| **Storage Condition** | Powder: -20°C (desiccated) Solution: -20°C to -80°C (aliquoted) | [5] [4] |

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